

Commercial Sources and Availability of DSPE-Alkyne: An In-depth Technical Guide

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Compound of Interest

Compound Name: DSPE-alkyne

Cat. No.: B13707598

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, availability, and key experimental protocols for 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[propargyl] (**DSPE-alkyne**). This functionalized phospholipid is a critical component in the development of advanced drug delivery systems, enabling the conjugation of various molecules through "click chemistry."

Commercial Availability of DSPE-Alkyne and its Derivatives

DSPE-alkyne and its polyethylene glycol (PEG) conjugated derivatives are available from a range of specialized biochemical suppliers. These lipids are offered at various purity levels and in different quantities to suit diverse research and development needs. Below is a summary of commercially available **DSPE-alkyne** products.

Supplier	Product Name	Molecular Weight (g/mol)	Purity	Available Quantities	Storage
BroadPharm	DSPE-Alkyne	830.1	>95%	50 mg, 100 mg, 250 mg, 500 mg	-20°C
DSPE-PEG-alkyne	2000	>90%	250 mg, 500 mg, 1 g	-20°C	
AxisPharm	DSPE-PEG-Alkyne	3400	≥95%	Contact for pricing	In Stock
Creative Biolabs	DSPE-Alkyne	828.17	>95%	Contact for pricing	-20°C
MedchemExpress	DSPE-PEG-alkyne	2000	>85%	Contact for pricing	-20°C for 3 years
NSP-Functional Polymers	DSPE-PEG-Alkyne	1000, 2000, 3400, 5000	>90%	100 mg, 500 mg, 1 g	-20°C (long term)
DC Chemicals	DSPE-PEG-alkyne	2000	Not specified	Contact for pricing	-20°C for 2 years
Biopharma PEG	DSPE-PEG-Alkyne	Various	Not specified	Contact for pricing	-5°C

Note: The purity and molecular weight of PEGylated derivatives can be subject to lot-to-lot variability. It is recommended to consult the certificate of analysis provided by the supplier for precise information. Solubility for most **DSPE-alkyne** and DSPE-PEG-alkyne products is reported in organic solvents such as chloroform, dichloromethane, DMSO, and DMF[1][2].

Experimental Protocols

Preparation of DSPE-Alkyne Containing Liposomes via Thin-Film Hydration

This protocol describes a common method for preparing liposomes incorporating **DSPE-alkyne**, which can then be used for drug encapsulation and subsequent surface modification via click chemistry.^{[3][4]}

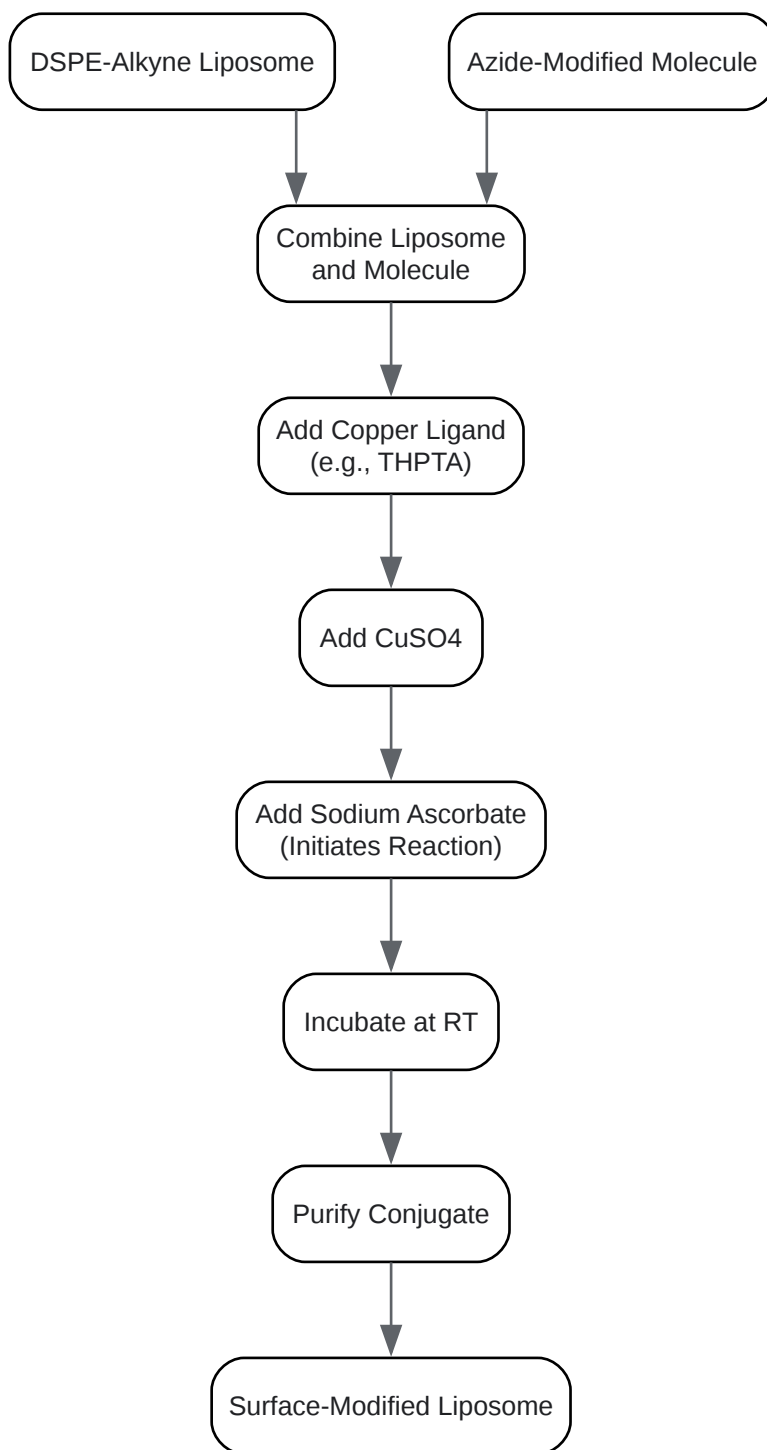
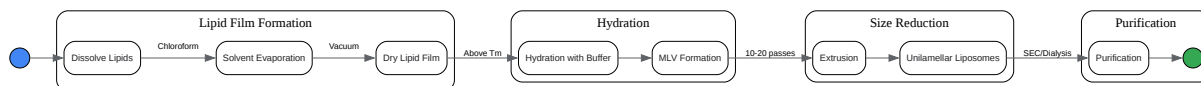
Materials:

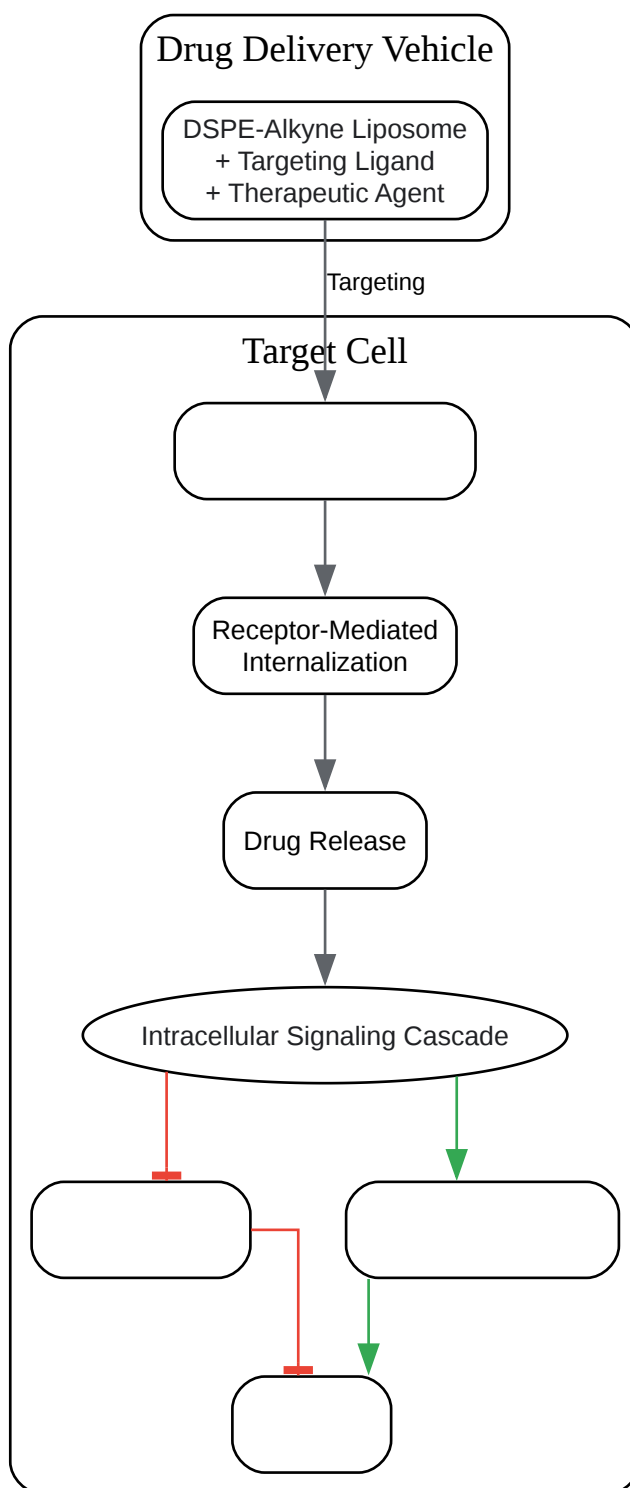
- Primary phospholipid (e.g., DSPC, DPPC)
- Cholesterol
- **DSPE-alkyne** or DSPE-PEG-alkyne
- Organic solvent (e.g., chloroform or a chloroform:methanol mixture)
- Hydration buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Extruder with polycarbonate membranes of desired pore size (e.g., 100 nm)

Methodology:

- Lipid Film Formation:
 - Dissolve the desired lipids (e.g., a molar ratio of DSPC:Cholesterol:DSPE-PEG-alkyne 55:40:5) in an appropriate volume of organic solvent in a round-bottom flask.
 - Remove the organic solvent using a rotary evaporator under vacuum. A thin lipid film will form on the wall of the flask.
 - To ensure complete removal of the solvent, further dry the lipid film under high vacuum for at least 2 hours.
- Hydration:

- Hydrate the dry lipid film with the chosen aqueous buffer by adding the buffer to the flask and agitating. The temperature of the buffer should be above the phase transition temperature (T_m) of the lipids.
- This process results in the formation of multilamellar vesicles (MLVs).
- Size Reduction (Extrusion):
 - To obtain unilamellar vesicles of a defined size, the MLV suspension is extruded through polycarbonate membranes with a specific pore size.
 - This is typically done by passing the suspension through the extruder 10-20 times. The resulting liposome solution should appear translucent.
- Purification:
 - Remove any unencapsulated material by size exclusion chromatography or dialysis.





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